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In-Depth Technical Guide to dAURK-4 Hydrochloride for Research Professionals

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Compound of Interest		
Compound Name:	dAURK-4 hydrochloride	
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **dAURK-4 hydrochloride**, a potent and selective proteolysis-targeting chimera (PROTAC) for the degradation of Aurora Kinase A (AURKA). This document details available suppliers, key experimental protocols, and the underlying biological pathways, serving as an essential resource for researchers in oncology and cell biology.

Introduction to dAURK-4 Hydrochloride

dAURK-4 hydrochloride is a derivative of Alisertib, a known Aurora Kinase A inhibitor. As a PROTAC, dAURK-4 hydrochloride is a heterobifunctional molecule designed to induce the degradation of AURKA. It achieves this by simultaneously binding to AURKA and an E3 ubiquitin ligase, thereby hijacking the cell's natural protein disposal machinery—the ubiquitin-proteasome system—to specifically target and eliminate the AURKA protein. This degradation mechanism offers a distinct advantage over traditional small molecule inhibitors, which only block the protein's function. By removing the entire protein, PROTACs can potentially overcome resistance mechanisms associated with inhibitor-based therapies and address non-catalytic functions of the target protein. Given the role of AURKA in cell cycle control and its overexpression in various cancers, dAURK-4 hydrochloride is a valuable tool for cancer research and drug development.



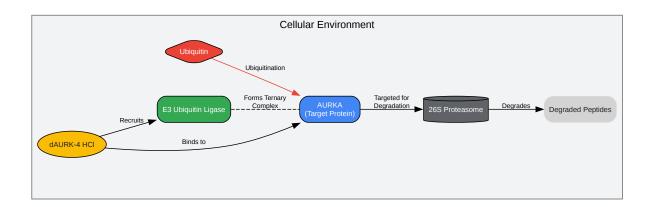
Suppliers of Research-Grade dAURK-4 Hydrochloride

A critical aspect of reproducible research is the quality and availability of chemical probes. Below is a compilation of suppliers offering **dAURK-4 hydrochloride** for research purposes, with their respective product specifications.

Supplier	Catalog Number	Purity	Available Quantities	Formulation
MedChemExpres s	HY-137344A	>98%	10 mg, 25 mg, 50 mg, 100 mg	Solid powder
DC Chemicals	DC49552	Not Specified	Inquire	Solid powder

Mechanism of Action: The PROTAC Approach

The mechanism of action for **dAURK-4 hydrochloride** follows the general principle of PROTACs, which induce the degradation of a target protein through the ubiquitin-proteasome system.



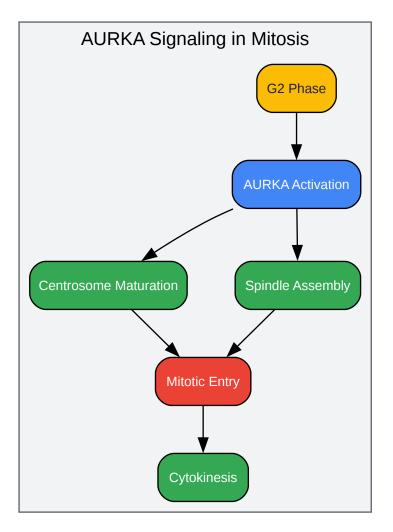


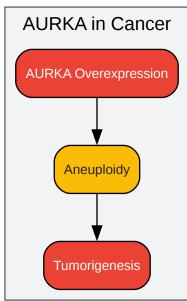
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Caption: General mechanism of action for a PROTAC like dAURK-4 hydrochloride.

The Aurora Kinase A (AURKA) Signaling Pathway

AURKA is a serine/threonine kinase that plays a pivotal role in the regulation of mitosis.[1][2] Its dysregulation is frequently observed in human cancers, making it a compelling therapeutic target.[1][2] AURKA is involved in centrosome maturation, spindle assembly, and cytokinesis.[1] Its activity is tightly regulated throughout the cell cycle, peaking during the G2 and M phases.[1]





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Caption: Simplified overview of the AURKA signaling pathway in mitosis and its role in cancer.



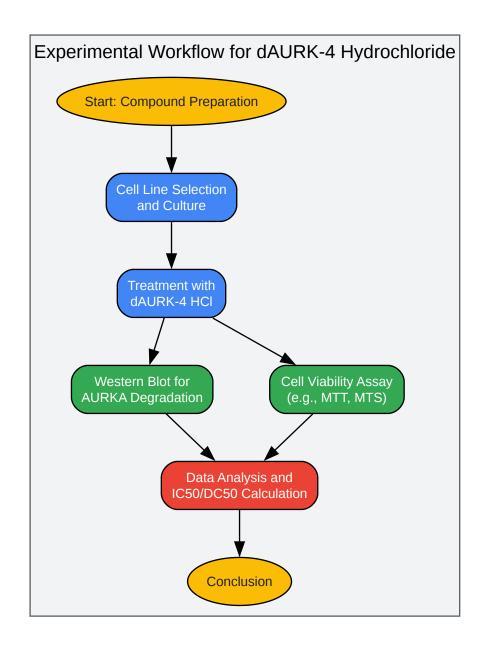


Experimental Protocols for the Evaluation of dAURK-4 Hydrochloride

To assess the efficacy and mechanism of action of **dAURK-4 hydrochloride**, several key experiments are recommended.

General Experimental Workflow

The following diagram outlines a typical workflow for characterizing an AURKA PROTAC such as **dAURK-4 hydrochloride**.





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Caption: A generalized experimental workflow for the characterization of **dAURK-4 hydrochloride**.

Detailed Methodologies

5.2.1. Western Blotting for AURKA Degradation

This protocol is designed to quantify the reduction in AURKA protein levels following treatment with **dAURK-4 hydrochloride**.

- Cell Culture and Treatment:
 - Seed a suitable cancer cell line (e.g., MM.1S, as suggested by MedChemExpress) in 6well plates and allow them to adhere overnight.
 - Treat the cells with varying concentrations of dAURK-4 hydrochloride (e.g., 125, 250, 500, 1000 nM) for different time points (e.g., 4, 8, 16, 24 hours).[3] Include a vehicle control (e.g., DMSO).
- Cell Lysis and Protein Quantification:
 - After treatment, wash the cells with ice-cold PBS and lyse them in RIPA buffer supplemented with protease and phosphatase inhibitors.
 - Determine the protein concentration of the lysates using a BCA or Bradford assay.
- SDS-PAGE and Western Blotting:
 - Load equal amounts of protein (e.g., 20-30 μg) per lane on an SDS-polyacrylamide gel.
 - Separate the proteins by electrophoresis and transfer them to a PVDF or nitrocellulose membrane.
 - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
 - Incubate the membrane with a primary antibody against AURKA overnight at 4°C.



- Incubate with a primary antibody for a loading control (e.g., GAPDH, β-actin) to ensure equal protein loading.
- Wash the membrane and incubate with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection and Analysis:
 - Visualize the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.
 - Quantify the band intensities using densitometry software (e.g., ImageJ). Normalize the AURKA band intensity to the loading control.

5.2.2. Cell Viability Assay (MTT or MTS)

This assay measures the effect of AURKA degradation on the proliferation and viability of cancer cells.

- · Cell Seeding and Treatment:
 - Seed cells in a 96-well plate at an appropriate density and allow them to attach overnight.
 - Treat the cells with a serial dilution of dAURK-4 hydrochloride for a prolonged period (e.g., 72 hours).
- Assay Procedure (MTT Example):
 - After the incubation period, add MTT reagent to each well and incubate for 2-4 hours at 37°C to allow formazan crystal formation.
 - Add a solubilization solution (e.g., DMSO or a specialized reagent) to dissolve the formazan crystals.
 - Measure the absorbance at a specific wavelength (typically around 570 nm) using a microplate reader.
- Data Analysis:



- Normalize the absorbance values to the vehicle-treated control wells.
- Plot the cell viability against the logarithm of the drug concentration and fit a doseresponse curve to calculate the half-maximal inhibitory concentration (IC50).

Conclusion

dAURK-4 hydrochloride represents a powerful research tool for investigating the roles of AURKA in cellular processes and as a potential therapeutic target in oncology. Its mechanism as a PROTAC offers a distinct advantage over traditional inhibitors. This guide provides a foundational resource for researchers, detailing suppliers, the underlying biological context, and robust experimental protocols to facilitate the effective use and evaluation of this compound in a research setting. Careful adherence to these methodologies will contribute to the generation of reliable and reproducible data, advancing our understanding of Aurora Kinase A and the potential of targeted protein degradation.

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